

Application Note: Scalable Production of 4-Acetyl-morpholine-3-carbonitrile

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Compound of Interest

Compound Name: 4-Acetyl-morpholine-3-carbonitrile

CAS No.: 77873-74-6

Cat. No.: B1624681

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Executive Summary

Scaling the production of

-functionalized cyclic amines presents two primary challenges: controlling the exothermicity of oxidation and safely managing cyanide reagents. This protocol utilizes Flow Electrochemistry to perform a Shono oxidation, converting N-acetylmorpholine to the stable intermediate N-acetyl-3-methoxymorpholine.^[1] This intermediate subsequently undergoes nucleophilic substitution with Trimethylsilyl cyanide (TMSCN) to yield the target nitrile.

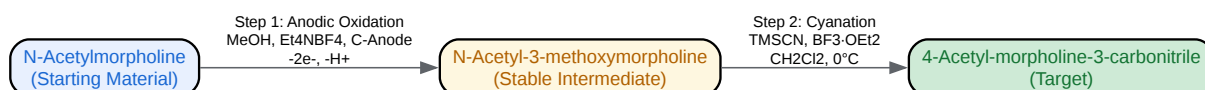
Key Advantages of this Protocol:

- **Safety:** Decouples the oxidation step from the cyanation step; eliminates the need for explosive peroxide/metal oxidants.
- **Scalability:** The electrochemical flow cell allows linear scale-up by numbering up cells or increasing electrode surface area, avoiding thermal runaway.

- Purity: The intermediate N-acetyl-3-methoxymorpholine can be distilled, ensuring high purity before the critical cyanation step.[\[1\]](#)

Retrosynthetic Analysis & Pathway

The synthesis relies on the electrochemical generation of an N-acyliminium ion pool, trapped initially by methanol, and then substituted by a cyanide nucleophile.



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Figure 1: Two-stage synthesis pathway utilizing Shono oxidation and Lewis-acid mediated cyanation.[\[1\]](#)

Detailed Experimental Protocol

Step 1: Electrochemical Methoxylation (Shono Oxidation)

This step is performed in a continuous flow electrolysis cell to maximize mass transfer and heat dissipation.

- Reagents:
 - Substrate: N-Acetylmorpholine (1.0 equiv).[\[1\]](#)
 - Solvent: Methanol (Anhydrous).[\[1\]](#)
 - Electrolyte: Tetraethylammonium tetrafluoroborate (, 0.05 equiv).
- Equipment:
 - Flow Electrolysis Cell (e.g., IKA ElectraSyn flow or custom parallel plate).

- Anode: Graphite or Reticulated Vitreous Carbon (RVC).[1]
- Cathode: Stainless Steel or Platinum-plated Titanium.[1]

Protocol:

- Preparation: Dissolve N-acetylmorpholine (1.0 M) and (0.05 M) in methanol.
- Flow Setup: Pump the solution through the electrochemical cell at a flow rate corresponding to a residence time of 10–15 minutes.
- Electrolysis: Apply a constant current density of 50–100 mA/cm².
 - Target Charge: 2.2 – 2.5 F/mol (Faradays per mole).[1]
 - Cooling: Maintain cell temperature at 10–20°C using a chiller (reaction is slightly exothermic).
- Workup:
 - Concentrate the effluent under reduced pressure to recover Methanol (recycle).
 - The residue is a mixture of the product and electrolyte.
 - Add Ethyl Acetate (EtOAc) to precipitate the electrolyte (is insoluble in EtOAc). Filter and recycle the electrolyte.
 - Purification: Distill the filtrate under vacuum (bp ~110°C @ 2 mmHg) to obtain N-acetyl-3-methoxymorpholine as a clear oil.
 - Expected Yield: 85–92%.[1]

Step 2: Nucleophilic Cyanation

The methoxy group is a "dummy" leaving group, activated by a Lewis Acid to regenerate the N-acyliminium ion, which is then trapped by cyanide.

- Reagents:
 - Intermediate: N-Acetyl-3-methoxymorpholine (1.0 equiv).[1]
 - Reagent: Trimethylsilyl cyanide (TMSCN) (1.2 equiv).[1]
 - Catalyst: Boron trifluoride diethyl etherate (
) (1.1 equiv).[1]
 - Solvent: Dichloromethane (DCM) or Toluene (anhydrous).[1]

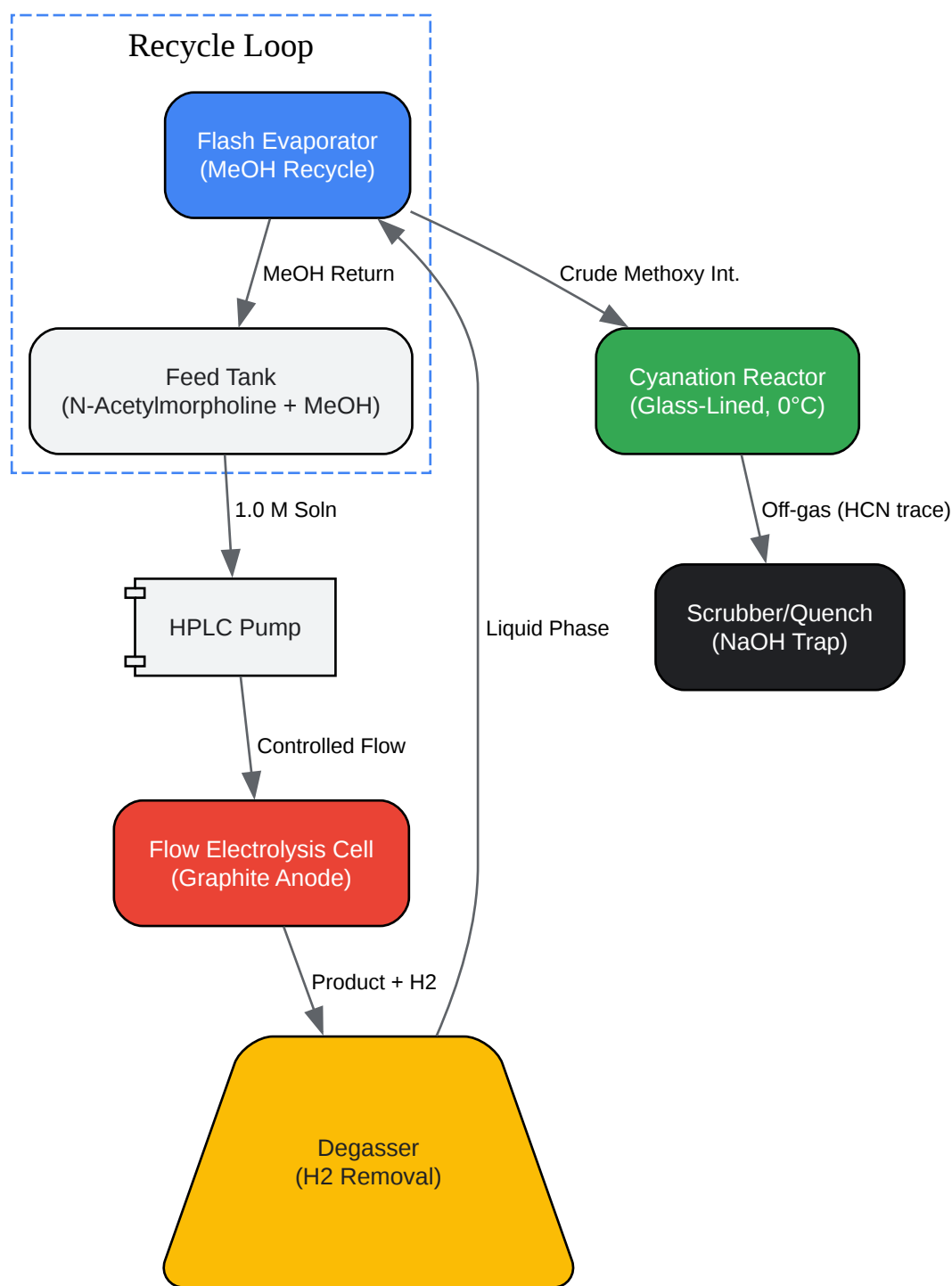
Protocol:

- Setup: Charge a glass-lined reactor with N-acetyl-3-methoxymorpholine and DCM (5 mL/g). Cool to 0°C under Nitrogen atmosphere.[1]
- Addition 1: Add TMSCN dropwise over 20 minutes, maintaining temperature < 5°C.
- Addition 2 (Critical): Add
dropwise over 30 minutes. Caution: Exothermic.[1][2][3]
 - Note: The solution may turn slightly yellow.
- Reaction: Allow to warm to room temperature (20–25°C) and stir for 3–5 hours. Monitor by TLC or HPLC (disappearance of methoxy intermediate).
- Quench: Cool to 0°C. Slowly add saturated aqueous
to quench the Lewis acid and any excess TMSCN. Warning: HCN gas potential—ensure efficient fume extraction.
- Extraction: Separate phases. Extract aqueous layer with DCM (2x).[1]
- Purification: Dry organic layers over
, filter, and concentrate.

- The crude product often solidifies.^[2] Recrystallize from EtOAc/Hexanes or perform silica plug filtration if necessary.^[1]
- Expected Yield: 80–88%.^{[1][4]}

Process Flow & Scale-Up Logic

For pilot-scale production (>1 kg), a continuous process is recommended to minimize the inventory of hazardous intermediates.^[1]



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Figure 2: Process Flow Diagram (PFD) for the integrated electrosynthesis and cyanation.

Critical Quality Attributes (CQA) & Troubleshooting

Parameter	Specification	Impact of Deviation	Corrective Action
Current Density	50–100 mA/cm ²	Too High: Anode passivation, tar formation. [1] Too Low: Slow reaction, incomplete conversion.	Clean electrodes by reversing polarity briefly; Optimize flow rate.
Water Content	< 0.1% (in Step 2)	High: Hydrolysis of and TMSCN; formation of amide byproduct.	Ensure strict anhydrous conditions; dry DCM over molecular sieves. [1]
Temperature (Step 2)	0°C 25°C	> 30°C: Decomposition of intermediate; lower yield.	Verify chiller capacity; control addition rate of Lewis Acid.
Electrolyte Removal	> 95% removal	Residual Salt: Interferes with Lewis Acid in Step 2. [1]	Ensure thorough precipitation with EtOAc or use membrane filtration. [1]

Safety & Industrial Hygiene

- Cyanide Hazard: Although TMSCN is less volatile than HCN, it hydrolyzes to release HCN upon contact with moisture or acid.
 - Mandatory: Calibrated HCN sensors in the fume hood/reactor suite.
 - Antidote: Hydroxocobalamin (Cyanokit) must be available on-site.[\[1\]](#)
- Hydrogen Evolution: The electrolysis step generates gas at the cathode.
 - Requirement: The flow setup must have a gas-liquid separator and nitrogen sweep to prevent explosive headspace mixtures.[\[1\]](#)

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